

Personal protective equipment for handling (Z)-ONO 1301

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Compound of Interest

Compound Name: (Z)-ONO 1301

Cat. No.: B15572767

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Essential Safety and Handling Guide for (Z)-ONO 1301

(Z)-ONO 1301 is a potent, long-acting prostacyclin agonist intended for research use only.^[1] As a potent pharmaceutical compound, it requires strict adherence to safety protocols to minimize exposure and ensure the well-being of laboratory personnel. In the absence of a specific Safety Data Sheet (SDS), a conservative approach, treating the compound as a highly potent active pharmaceutical ingredient (HPAPI), is recommended. This guide provides essential information on personal protective equipment (PPE), handling procedures, and disposal.

Personal Protective Equipment (PPE)

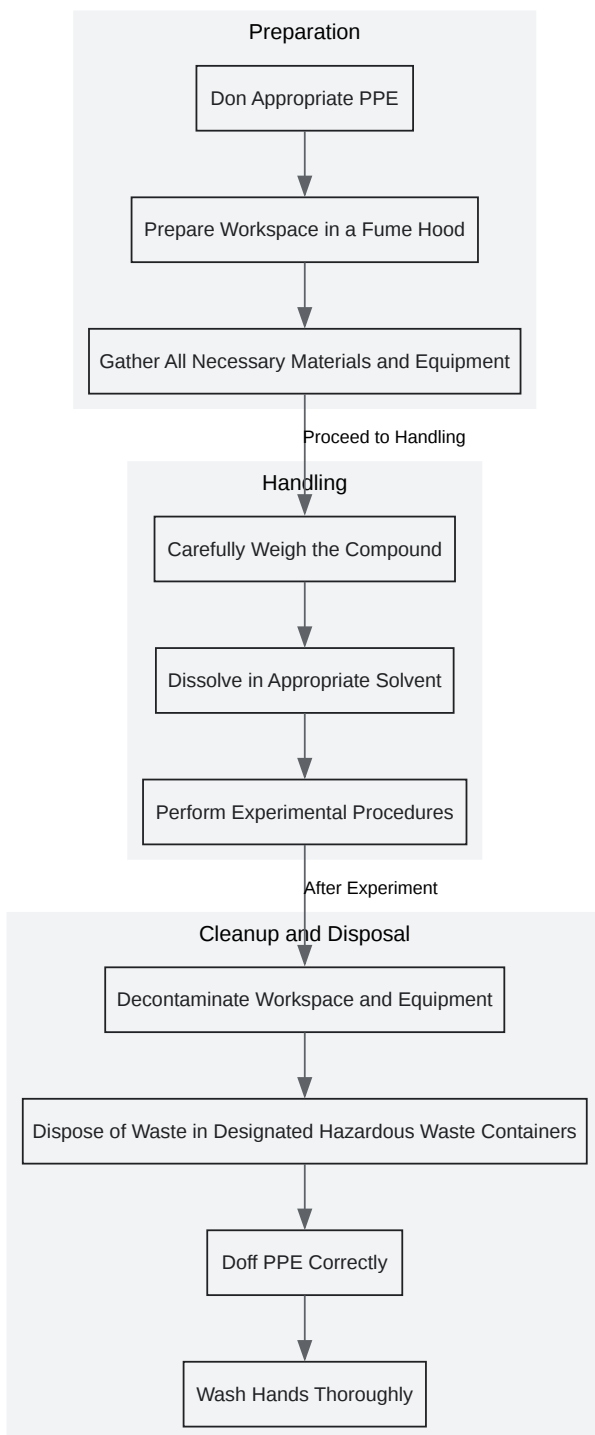
Engineering controls, such as fume hoods or glove boxes, should be the primary method of exposure control when handling **(Z)-ONO 1301**.^[2] PPE serves as a crucial secondary layer of protection. The following table summarizes the recommended PPE for handling this compound.

| Protection Type | Recommended Equipment | Specifications and Rationale |
|------------------------|---|--|
| Hand Protection | Double Nitrile Gloves | Wear two pairs of nitrile gloves to provide a robust barrier against skin contact. Change gloves immediately if contaminated. |
| Eye Protection | Safety Goggles with Side Shields or a Face Shield | Protects eyes from splashes or aerosols. A face shield offers broader protection, especially during procedures with a higher risk of splashing. |
| Body Protection | Disposable Lab Coat with Long Sleeves and Elastic Cuffs | A dedicated, disposable lab coat prevents contamination of personal clothing. Elastic cuffs ensure a snug fit around gloves. |
| Respiratory Protection | NIOSH-approved Respirator (e.g., N95 or higher) | Recommended when handling the compound as a powder or when there is a risk of aerosol generation. The specific type of respirator should be determined by a risk assessment. |
| Foot Protection | Closed-toe Shoes | Standard laboratory practice to protect feet from spills. |

Safe Handling Workflow

Proper operational procedures are critical to safely manage **(Z)-ONO 1301** from receipt to disposal. The following diagram outlines the recommended step-by-step workflow.

Safe Handling Workflow for (Z)-ONO 1301



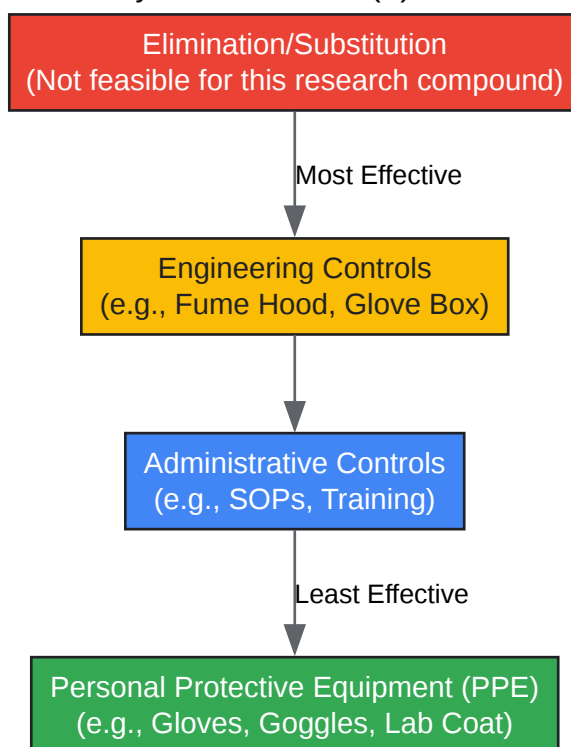
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Caption: Standard operating procedure for handling **(Z)-ONO 1301**.

Hierarchy of Controls for Chemical Hazards

To effectively manage the risks associated with potent compounds like **(Z)-ONO 1301**, a hierarchical approach to safety controls should be implemented. This methodology prioritizes the most effective control measures.

Hierarchy of Controls for (Z)-ONO 1301



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Caption: Hierarchy of controls for managing chemical hazards.

Experimental Protocols and Disposal

Experimental Protocols: When designing experiments involving **(Z)-ONO 1301**, it is crucial to incorporate safety measures directly into the protocol. This includes minimizing the amount of compound used, preparing solutions in a well-ventilated area, and ensuring all personnel are trained on the specific hazards and handling procedures. For instance, a study on the stability

of ONO-1301 involved its incorporation into microspheres, a process that would require careful handling to avoid inhalation of both the compound and the polymer particles.

Disposal Plan: All waste materials contaminated with **(Z)-ONO 1301**, including gloves, disposable lab coats, and any unused solutions, must be disposed of as hazardous chemical waste. Follow your institution's specific guidelines for hazardous waste disposal. Do not dispose of this material down the drain or in the regular trash. Contaminated glassware should be decontaminated with an appropriate solvent before washing.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pharmtech.com [pharmtech.com]
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